

# In-Depth Technical Guide: Physicochemical Properties of 3-Fluoro-2-methoxybenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Fluoro-2-methoxybenzaldehyde

Cat. No.: B1315121

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For Researchers, Scientists, and Drug Development Professionals

This guide provides the fundamental physicochemical properties of **3-Fluoro-2-methoxybenzaldehyde**, a key organic compound utilized in various research and development applications. The data is presented for ease of reference and comparison.

## Core Physicochemical Data

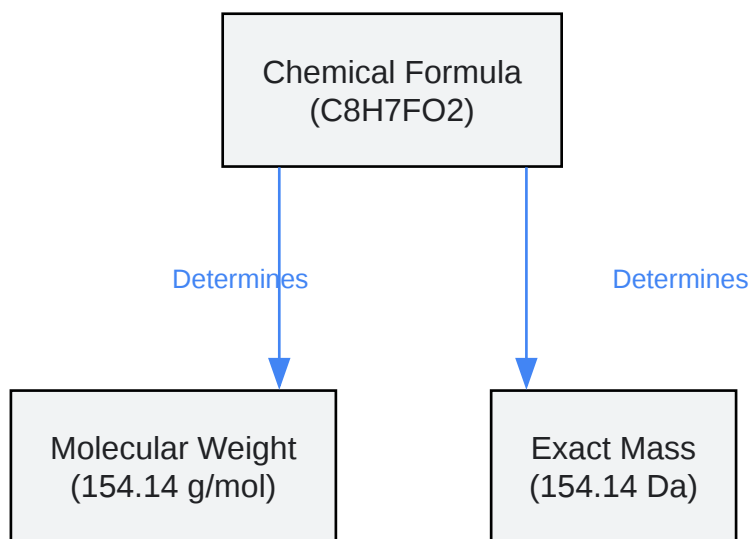
The essential molecular details of **3-Fluoro-2-methoxybenzaldehyde** are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and integration into computational models for drug design and discovery.

Parameter	Value	Reference
Chemical Formula	C <sub>8</sub> H <sub>7</sub> FO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	154.14 g/mol	<a href="#">[1]</a>
Exact Mass	154.14 Da	<a href="#">[1]</a>

## Logical Relationship of Molecular Properties

The chemical formula of a compound dictates its molecular weight and exact mass. The molecular weight is the sum of the atomic weights of all atoms in the molecule, while the exact

mass is calculated using the mass of the most abundant isotopes of those atoms. This relationship is fundamental in chemical sciences.



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*Relationship between chemical formula and mass.*

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## References

- 1. echemi.com [echemi.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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